

# An In-depth Technical Guide to 4-tert-Butoxystyrene: Chemical Properties and Structure

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## Compound of Interest

Compound Name: 4-tert-Butoxystyrene

Cat. No.: B1630329

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## Introduction

**4-tert-Butoxystyrene** (t-BOS), a para-substituted styrene derivative, is a versatile monomer of significant interest in the fields of polymer chemistry and materials science.<sup>[1]</sup> Its unique chemical structure, featuring a bulky tert-butoxy protecting group, imparts valuable properties to its corresponding polymers, most notably poly(**4-tert-butoxystyrene**) (PtBOS). This polymer serves as a crucial intermediate in the production of poly(4-hydroxystyrene) (PHS), a key component in photoresist technologies for microelectronics fabrication.<sup>[1]</sup> The tert-butoxy group provides thermal stability and allows for acid-catalyzed deprotection, a critical step in many lithographic processes.<sup>[1]</sup> This guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **4-tert-Butoxystyrene**.

## Chemical Structure and Properties

**4-tert-Butoxystyrene**, with the molecular formula  $C_{12}H_{16}O$ , consists of a vinyl group attached to a benzene ring, which is substituted with a tert-butoxy group at the para position.<sup>[1]</sup> The presence of the bulky tert-butoxy group introduces significant steric hindrance and enhances the thermal stability of the monomer and its resulting polymers.<sup>[1]</sup>

**Table 1: General and Structural Information for 4-tert-Butoxystyrene**

| Identifier        | Value                                                        | Reference                               |
|-------------------|--------------------------------------------------------------|-----------------------------------------|
| IUPAC Name        | 1-(tert-butoxy)-4-vinylbenzene                               | <a href="#">[2]</a>                     |
| Synonyms          | p-tert-Butoxystyrene, PTBS                                   | <a href="#">[3]</a>                     |
| CAS Number        | 95418-58-9                                                   | <a href="#">[1]</a> <a href="#">[4]</a> |
| Molecular Formula | C <sub>12</sub> H <sub>16</sub> O                            | <a href="#">[1]</a>                     |
| Molecular Weight  | 176.26 g/mol                                                 | <a href="#">[1]</a>                     |
| SMILES            | <chem>CC(C)(C)OC1=CC=C(C=C1)C=C</chem>                       | <a href="#">[1]</a>                     |
| InChI             | 1S/C12H16O/c1-5-10-6-8-11(9-7-10)13-12(2,3)4/h5-9H,1H2,2-4H3 | <a href="#">[1]</a> <a href="#">[5]</a> |
| InChI Key         | GRFNSWBVXHLTCI-UHFFFAOYSA-N                                  | <a href="#">[1]</a> <a href="#">[5]</a> |

**Table 2: Physical and Chemical Properties of 4-tert-Butoxystyrene**

| Property            | Value                                            | Reference |
|---------------------|--------------------------------------------------|-----------|
| Appearance          | Colorless to almost colorless clear liquid       | [2]       |
| Density             | 0.936 g/mL at 25 °C                              | [4][5][6] |
| Melting Point       | -38 °C                                           | [4][5][6] |
| Boiling Point       | 72-73 °C at 0.1 mmHg; 256.8 ± 9.0 °C at 760 Torr | [5][6][7] |
| Flash Point         | 97 °C (207 °F) - closed cup                      | [7][8]    |
| Refractive Index    | n <sub>20</sub> /D 1.524                         | [4][5][6] |
| Purity              | ≥98.0% (GC)                                      | [2]       |
| Storage Temperature | 2-8°C, under inert gas                           | [4][5][6] |

## Experimental Protocols

The most common method for the synthesis of **4-tert-Butoxystyrene** is through a Grignard reaction.[4] The following protocol is a detailed methodology based on literature descriptions.[4][9]

## Synthesis of 4-tert-Butoxystyrene via Grignard Reaction

Materials:

- 4-Bromostyrene (freshly distilled, bp 46-47°C at 0.03 mmHg)[4]
- Magnesium turnings[4]
- Anhydrous tetrahydrofuran (THF)[4]
- tert-Butyl peroxybenzoate[4]
- 10% Sodium hydroxide (NaOH) solution[4]
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)[4]

- Ionol (2,6-di-tert-butyl-4-methylphenol) or other suitable inhibitor[4]
- Ether[4]
- 3% Hydrochloric acid (HCl) solution[9]

Equipment:

- Three-necked round-bottom flask
- Dropping funnel
- Thermometer
- Reflux condenser
- Paddle stirrer
- Nitrogen inlet
- NaCl-ice bath
- Rotary evaporator
- Fractional distillation apparatus

Procedure:

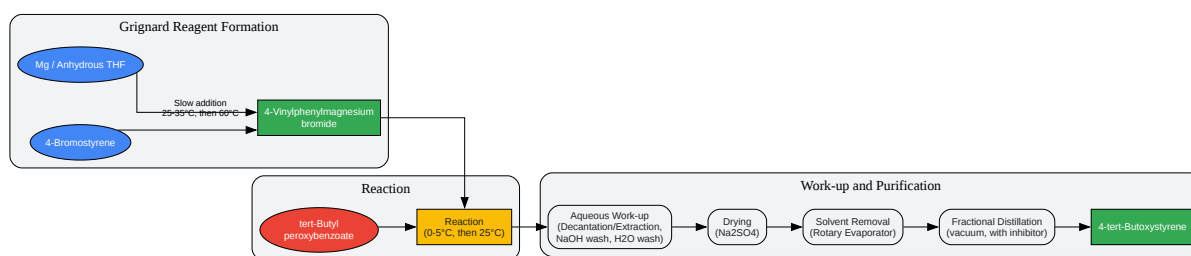
- Grignard Reagent Formation:
  - To a 2000 mL three-necked round-bottom flask equipped with a dropping funnel, thermometer, reflux condenser, paddle stirrer, and nitrogen inlet, add 19.4 g (0.80 mol) of magnesium turnings.[4]
  - Add enough anhydrous THF to cover the magnesium turnings.[4]
  - Slowly add a solution of 143.3 g (0.78 mol) of freshly distilled 4-bromostyrene in 500 mL of THF dropwise with stirring.[4]

- Maintain the reaction temperature between 25-35°C, using external cooling if necessary, as the reaction is exothermic.[1]
- After the addition is complete, heat the reaction mixture to 60°C for 30 minutes to ensure the reaction goes to completion.[4]
- Reaction with tert-Butyl Peroxybenzoate:
  - Cool the reaction mixture to 0°C using a NaCl-ice bath.[4]
  - Add a solution of 100.88 g (0.52 mol) of tert-butyl peroxybenzoate in 200 mL of THF via the dropping funnel at a rate that maintains the reaction temperature between 0 and 5°C. [4]
  - After the addition is complete, allow the reaction mixture to stir at 25°C for 2 hours.[4]
- Work-up and Purification:
  - Separate the organic layer from the solid magnesium benzoate by decantation.[4]
  - Reduce the volume of the solution using a rotary evaporator.[4]
  - Alternatively, pour the reaction mixture into 1000 mL of a 3% aqueous hydrochloric acid solution.[9] Extract the oil that forms with two 200 mL portions of ether.[9]
  - Wash the combined organic layers with two 75 mL portions of a 10% NaOH solution, followed by washing with water until the aqueous washings are neutral.[4][9]
  - Dry the solution over anhydrous Na<sub>2</sub>SO<sub>4</sub>. [4]
  - Remove the ether using a rotary evaporator.[4]
  - Purify the remaining pale yellow oil by fractional distillation in the presence of a few milligrams of an inhibitor like ionol. The product, **4-tert-Butoxystyrene**, has a boiling point of 45°C at 0.02 mmHg.[4]

## Visualizations

## Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **4-tert-Butoxystyrene**.

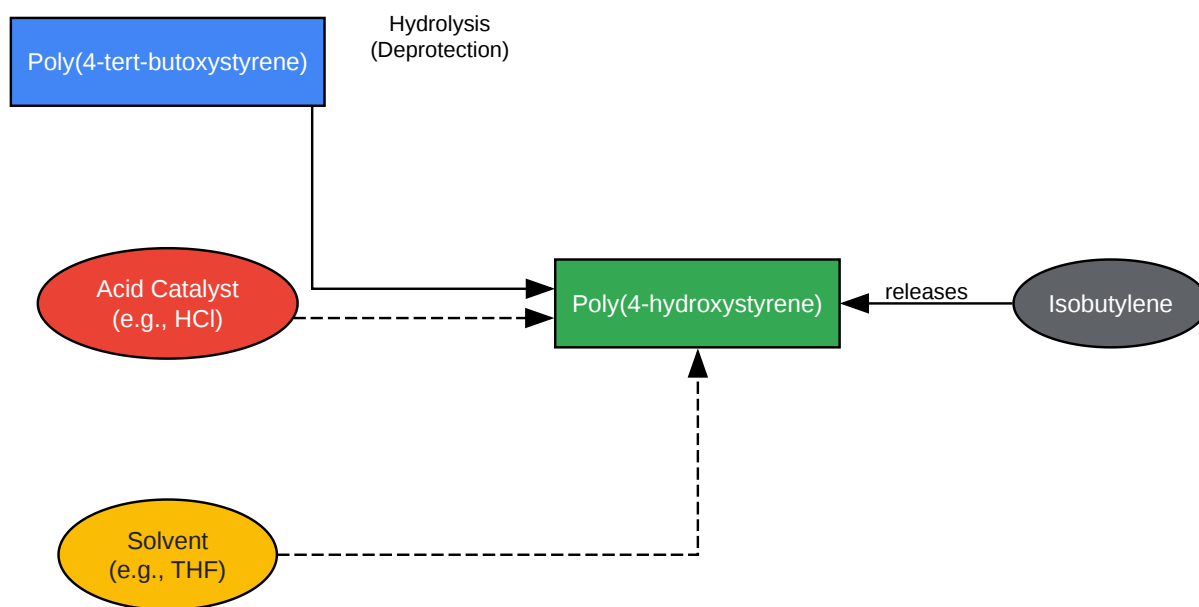


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Caption: Synthesis of **4-tert-Butoxystyrene** via Grignard Reaction.

## Polymer Deprotection

A key reaction of poly(**4-tert-butoxystyrene**) is the acid-catalyzed hydrolysis to yield poly(4-hydroxystyrene), which is fundamental to its application in photoresists.<sup>[1]</sup>



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Caption: Acid-catalyzed deprotection of Poly(**4-tert-butoxystyrene**).

## Conclusion

**4-tert-Butoxystyrene** is a valuable monomer with well-defined chemical and physical properties. Its synthesis via a Grignard reaction is a robust and scalable method. The ability of its polymer, poly(**4-tert-butoxystyrene**), to undergo efficient acid-catalyzed deprotection to poly(4-hydroxystyrene) makes it an indispensable material in the microelectronics industry. This guide provides the foundational technical information necessary for researchers and professionals working with this important compound.

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